

An In-depth Technical Guide to 2-Bromo-3,5-difluorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3,5-difluorophenol

Cat. No.: B1291640

[Get Quote](#)

This technical guide provides a concise overview of the key physicochemical properties of **2-Bromo-3,5-difluorophenol**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in drug development and organic synthesis.

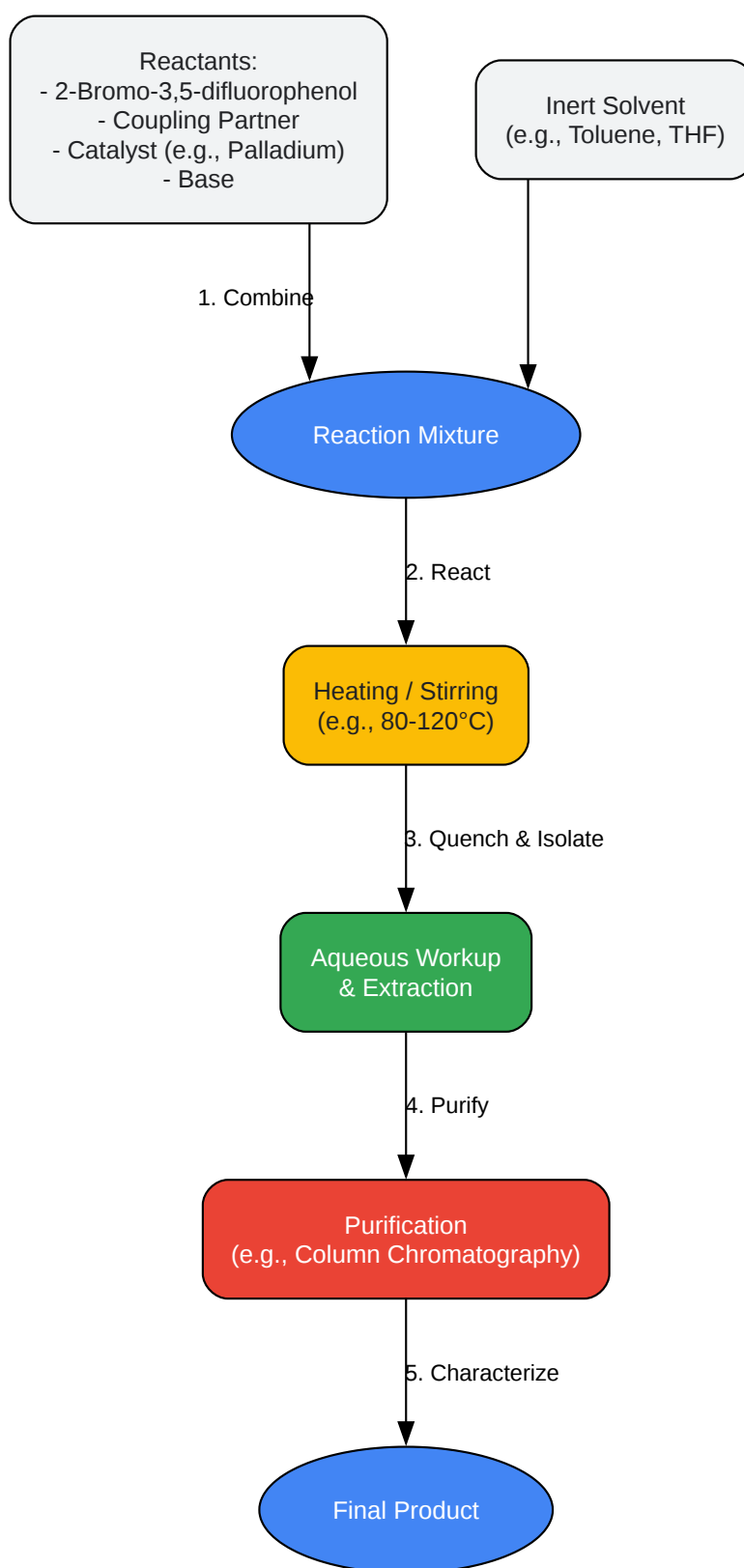
Physicochemical Data

The fundamental molecular attributes of **2-Bromo-3,5-difluorophenol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C ₆ H ₃ BrF ₂ O ^{[1][2]}
Molecular Weight	208.99 g/mol ^{[1][3]}
CAS Number	325486-43-9 ^{[1][2]}

Experimental Applications & Methodologies

While specific, detailed experimental protocols for **2-Bromo-3,5-difluorophenol** are proprietary and depend on the exact application, it is generally utilized as a building block in organic synthesis. The presence of bromine and fluorine atoms on the phenol ring allows for a variety of chemical transformations. A generalized workflow for its use in a cross-coupling reaction, a common application for such halogenated compounds, is outlined below.

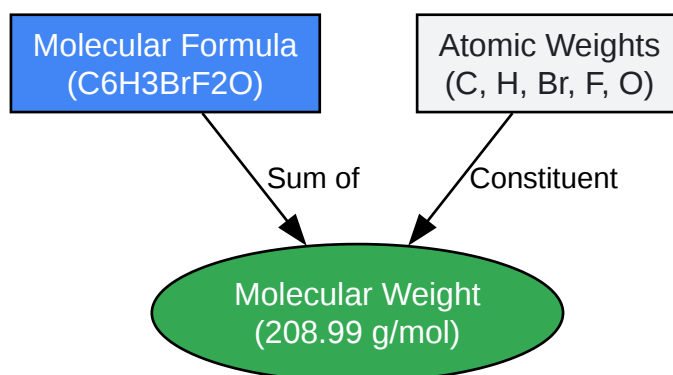


[Click to download full resolution via product page](#)

Caption: Generalized workflow for a cross-coupling reaction.

Logical Relationship of Physicochemical Properties

The molecular formula and the atomic weights of the constituent atoms directly determine the molecular weight of the compound. This relationship is fundamental to all chemical analysis and synthesis.



[Click to download full resolution via product page](#)

Caption: Derivation of molecular weight from molecular formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 2-bromo-3,5 -difluorophénol, 98 %, Thermo Scientific Chemicals 1 g | Buy Online [thermofisher.com]
- 3. 4-Bromo-2,5-difluorophenol | C6H3BrF2O | CID 7018042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-3,5-difluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291640#2-bromo-3-5-difluorophenol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com